

# Application Notes and Protocols for RH1115 in In Vitro Studies

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## Compound of Interest

Compound Name: RH1115

Cat. No.: B12380108

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## Introduction

**RH1115** is a small molecule modulator of the autophagy-lysosome pathway, a critical cellular process for maintaining homeostasis, particularly in neurons. This document provides detailed application notes and protocols for the use of **RH1115** dissolved in Dimethyl Sulfoxide (DMSO) for in vitro research applications. **RH1115** has been identified to target Lamin A/C and Lysosomal-Associated Membrane Protein 1 (LAMP1), leading to alterations in lysosome positioning and an induction of autophagic flux.<sup>[1][2][3][4][5][6]</sup> These characteristics make **RH1115** a valuable tool for studying neurodegenerative diseases and other conditions where autophagy dysfunction is implicated.

## Physicochemical Properties and Solubility

**RH1115** is readily soluble in DMSO, which is the recommended solvent for preparing stock solutions for in vitro studies.

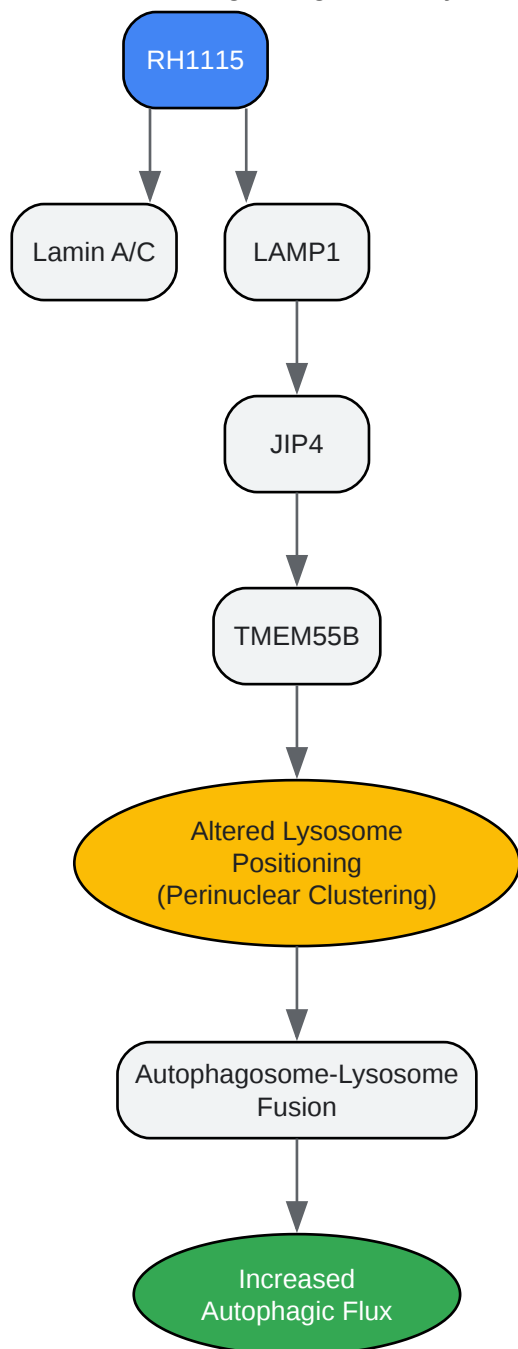
Property	Value	Reference
Chemical Name	(2c)	MedchemExpress, ACS Chem Neurosci 2023
Molecular Weight	357.48 g/mol	MedchemExpress
Typical Stock Solution	10 mM in DMSO	InvivoChem
Storage of Stock	-20°C for short-term, -80°C for long-term	MedchemExpress
In Vitro EC50	~15 $\mu$ M (eGFP-LC3 puncta assay)	Estimated from ACS Chem Neurosci 2023
Biotin-RH1115 EC50	46.2 $\mu$ M (eGFP-LC3 puncta assay)	ACS Chem Neurosci 2023

Note on DMSO Concentration: The final concentration of DMSO in cell culture media should be kept low, typically below 0.5%, to avoid cytotoxic effects. For sensitive cell types, especially primary neurons, a final DMSO concentration of  $\leq 0.1\%$  is recommended.

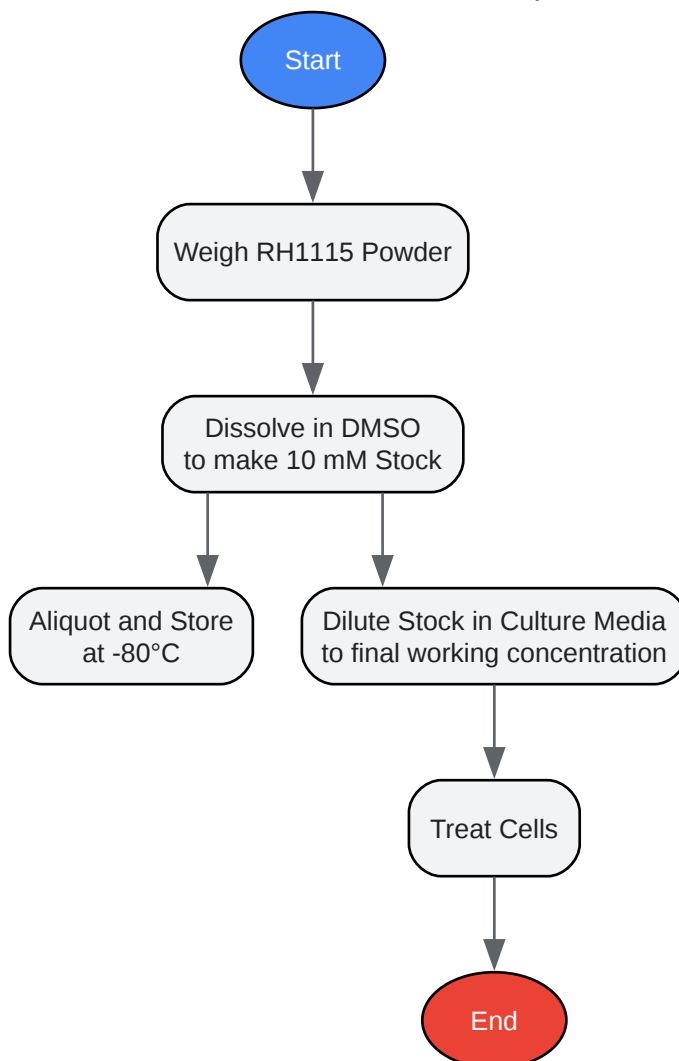
## Mechanism of Action and Signaling Pathway

**RH1115** modulates the autophagy-lysosome pathway by directly interacting with Lamin A/C and LAMP1.<sup>[1][2][3][4][5][6]</sup> This interaction leads to a series of downstream effects, including the repositioning of lysosomes to the perinuclear region, which is associated with increased autophagosome-lysosome fusion and enhanced autophagic flux. The process is thought to involve the lysosomal adaptor protein JIP4 and the lysosomal membrane protein TMEM55B, which play roles in regulating lysosome transport.<sup>[5]</sup>

## RH1115 Signaling Pathway



## Workflow for RH1115 Solution Preparation



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